

Introduction: A New Phase in Catalysis

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Compound of Interest

Compound Name: *Bis(perfluoroisopropyl)ketone*

CAS No.: 813-44-5

Cat. No.: B1294482

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In the landscape of modern chemical synthesis, the quest for efficient, selective, and sustainable catalytic processes is paramount. Fluorinated solvents have emerged as a unique class of reaction media that offer innovative solutions to long-standing challenges in catalysis, particularly in the realms of catalyst separation and recycling. Their distinct physicochemical properties, such as high density, chemical and thermal stability, and limited miscibility with many organic solvents, allow for the creation of biphasic systems that combine the advantages of homogeneous and heterogeneous catalysis.[1]

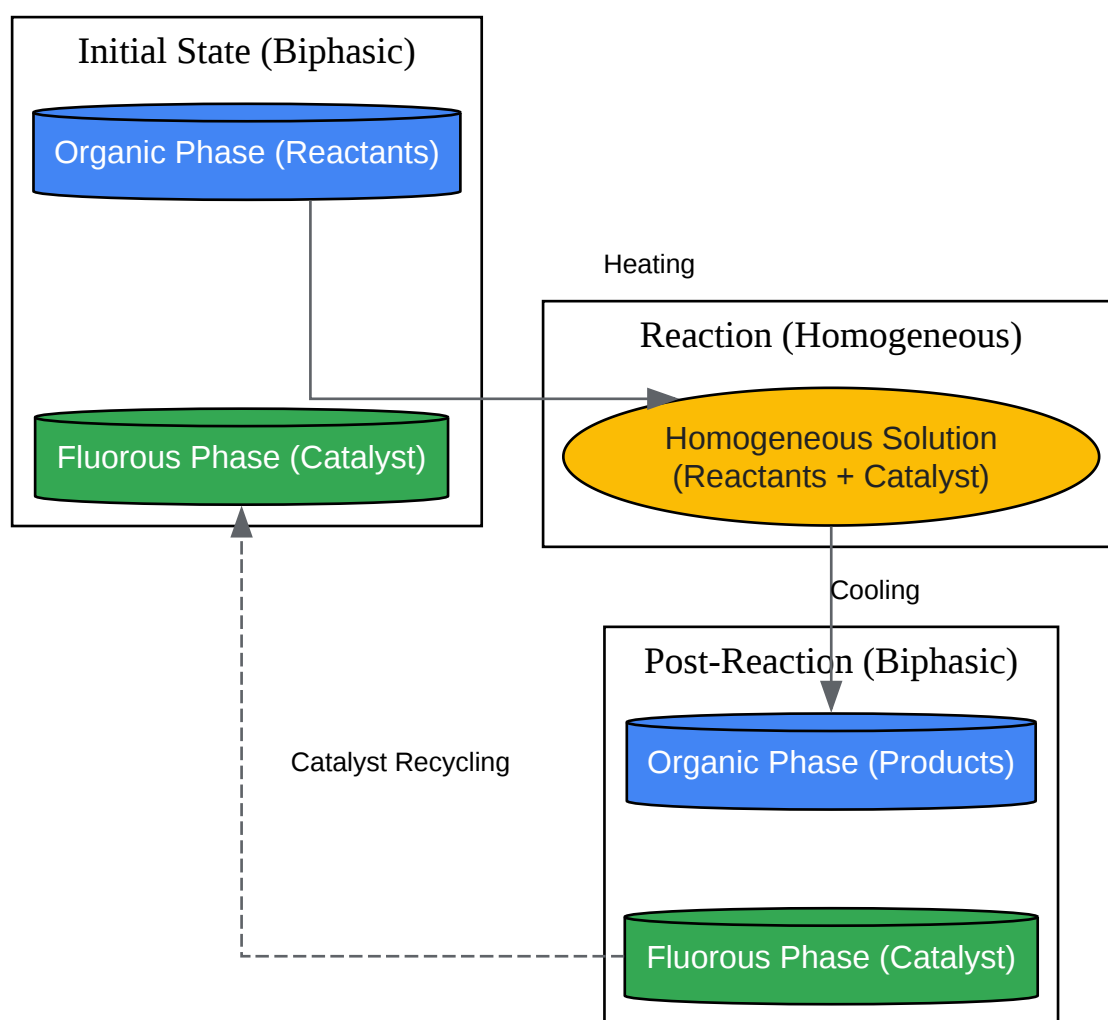
This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the principles and applications of fluorinated solvents in catalysis. We will delve into the underlying science of fluorous biphasic systems, present detailed application notes for key catalytic transformations, and provide step-by-step protocols to enable the practical implementation of these powerful techniques in the laboratory.

Core Principles of Fluorous Biphasic Catalysis

The foundation of catalysis in fluorinated solvents lies in the concept of the "fluorous phase," a distinct phase formed by a perfluorinated solvent.[2] These solvents are characterized by their lipophobicity and hydrophobicity, leading to their immiscibility with many organic solvents at room temperature.[3] This immiscibility is the cornerstone of fluorous biphasic catalysis (FBS).

In a typical FBS setup, a catalyst is rendered preferentially soluble in the fluorous phase by attaching highly fluorinated ponytails to its ligands.[1] The reactants and products, being more soluble in a conventional organic solvent, form a separate phase. Upon heating, the two phases can become miscible, allowing the reaction to proceed in a homogeneous environment, thus benefiting from high reaction rates and selectivity.[1][4] After the reaction is complete, cooling the mixture re-establishes the biphasic system, enabling the straightforward separation of the product-containing organic phase from the catalyst-containing fluorous phase.[1][4] The fluorous phase with the catalyst can then be recycled for subsequent reaction cycles.

Diagram: The Fluorous Biphasic Catalysis Workflow



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Sources

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